

Aluminium dihydrogen phosphate chemical formula and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminium dihydrogen phosphate

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An In-depth Technical Guide to Aluminum Dihydrogen Phosphate: Chemical Formula and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, structure, and properties of aluminum dihydrogen phosphate. The information is presented to support research, development, and application of this inorganic compound.

Chemical Identity

Aluminum dihydrogen phosphate is an inorganic compound with the definitive chemical formula $\text{Al}(\text{H}_2\text{PO}_4)_3$.^{[1][2][3]} It is also known by several alternative names in scientific literature and commercial applications.

Table 1: Chemical Identification

Identifier	Value
Chemical Formula	$\text{Al}(\text{H}_2\text{PO}_4)_3$
IUPAC Name	Aluminum tris(dihydrogen phosphate)
Alternative Names	Monoaluminum phosphate, Aluminum Monophosphate, Phosphoric acid, aluminum salt (3:1)
CAS Number	13530-50-2

Chemical Structure

The structure of aluminum dihydrogen phosphate has been elucidated through X-ray crystallography. It exists as a coordination polymer.^[1] The fundamental repeating unit consists of a central aluminum cation (Al^{3+}) octahedrally coordinated to oxygen atoms from six different dihydrogen phosphate (H_2PO_4^-) anions. Each dihydrogen phosphate anion, in turn, is a tetrahedral group, which bridges the aluminum centers, creating a three-dimensional network.^[1]

Recent studies on the C-type polymorph of aluminum dihydrogen phosphate have provided detailed crystallographic data, confirming its complex and ordered structure.^[2]

Table 2: Crystallographic Data for C-type $\text{Al}(\text{H}_2\text{PO}_4)_3$

Parameter	Value
Crystal System	Hexagonal ^[3]
Space Group	R3c
Coordination Geometry	- Aluminum (Al^{3+}): Octahedral- Phosphorus (P^{5+}): Tetrahedral
Bonding	- The Al^{3+} centers are bridged by monodentate dihydrogen phosphate ligands. ^[1]

Note: Detailed bond lengths and angles are typically found in the supplementary crystallographic information files (CIF) of peer-reviewed publications such as Adediwura et al., Dalton Transactions, 2025.[2]

Experimental Protocols

Synthesis of Aluminum Dihydrogen Phosphate

A common laboratory-scale synthesis of aluminum dihydrogen phosphate involves the reaction of aluminum hydroxide with phosphoric acid. This method allows for the controlled production of the compound.

Materials:

- Aluminum hydroxide $[\text{Al}(\text{OH})_3]$
- Phosphoric acid (H_3PO_4 , 85% aqueous solution)
- Deionized water
- Reaction vessel with heating and stirring capabilities
- Filtration apparatus
- Drying oven

Procedure:

- Determine the desired molar ratio of phosphorus to aluminum (P/Al), which is stoichiometrically 3:1 for the formation of $\text{Al}(\text{H}_2\text{PO}_4)_3$.
- Add a calculated amount of 85% phosphoric acid to the reaction vessel and, if necessary, dilute with deionized water.
- While stirring, gradually add the stoichiometric amount of aluminum hydroxide to the phosphoric acid solution.
- Heat the mixture to a temperature between 85-100°C and maintain the reaction for 1-2 hours with continuous stirring.

- After the reaction is complete, the resulting solution can be cooled. If a solid product is desired, it can be obtained by evaporation of the water.
- The solid product is then filtered, washed with deionized water to remove any unreacted starting materials, and dried in an oven at a temperature around 110°C until a constant weight is achieved.

Thermal Decomposition Pathway

Upon heating, aluminum dihydrogen phosphate undergoes a series of transformations, leading to the formation of various condensed aluminum phosphates. This thermal decomposition has been studied using techniques such as X-ray diffraction (XRD) and thermal analysis.[2]

The decomposition proceeds through the following key stages:

- Initial heating of $\text{Al}(\text{H}_2\text{PO}_4)_3$ leads to the formation of an amorphous intermediate phase.
- Further heating results in the crystallization of monoclinic aluminum hexametaphosphate ($\text{Al}_2(\text{P}_6\text{O}_{18})$).
- At even higher temperatures, this transforms into the cubic aluminum tetrametaphosphate ($\text{Al}_4(\text{P}_4\text{O}_{12})_3$) and a small amount of aluminum phosphate (AlPO_4). [2]

This transformation can be visualized as a logical progression of chemical changes driven by increasing temperature.



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Caption: Thermal decomposition pathway of aluminum dihydrogen phosphate.

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- To cite this document: BenchChem. [Aluminium dihydrogen phosphate chemical formula and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076745#aluminium-dihydrogen-phosphate-chemical-formula-and-structure]

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